

An In-depth Technical Guide to 3-Chloro-5-methylaniline

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Compound of Interest

Compound Name: 3-Chloro-5-methylaniline

Cat. No.: B1314063

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This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Chloro-5-methylaniline**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

3-Chloro-5-methylaniline is an organic compound with the chemical formula C₇H₈ClN.^{[1][2][3][4]} Its molecular weight is approximately 141.60 g/mol.^{[2][5]} The compound is also known by other names such as 3-Chloro-5-methylbenzenamine and 3-Chloro-5-methylphenylamine.^[2]

A summary of its key molecular and physical properties is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClN	[1][2][3][4]
Molecular Weight	141.60 g/mol	[2]
CAS Number	29027-20-1	[2][3][4]
Density	1.180±0.06 g/cm ³	
Flash Point	104.1±21.8°C	[6]
Appearance	Yellow to red-brown liquid	[7]

Synthesis Protocol

A common method for the synthesis of **3-Chloro-5-methylaniline** involves the reduction of 3-chloro-5-nitrotoluene. A general experimental procedure is outlined below.

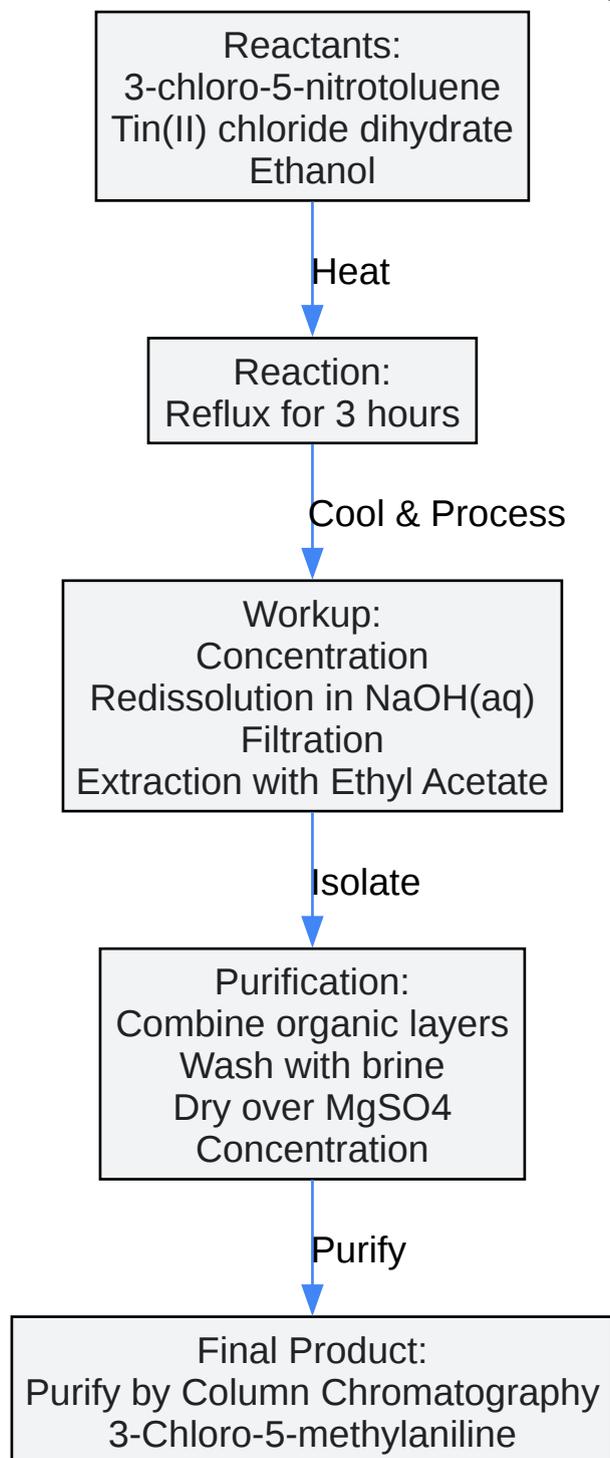
General Procedure for the Synthesis of **3-chloro-5-methylaniline** from 3-chloro-5-nitrotoluene:

To a solution of 1-chloro-3-methyl-5-nitrobenzene (5.0 g, 29 mmol) in ethanol (75 mL), tin(II) chloride dihydrate (32.8 g, 146 mmol) is added.[8] The reaction mixture is then heated to reflux for 3.0 hours.[8] After the reaction is complete, the solution is concentrated under reduced pressure. The resulting residue is redissolved in an aqueous sodium hydroxide solution, filtered, and then extracted with ethyl acetate.[8] The organic layers are combined, washed with saturated brine, dried over anhydrous magnesium sulfate, and concentrated under reduced pressure.[8] The crude product is purified by silica gel column chromatography to yield **3-chloro-5-methylaniline** as a light yellow solid.[8]

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **3-Chloro-5-methylaniline**.

Synthesis Workflow of 3-Chloro-5-methylaniline

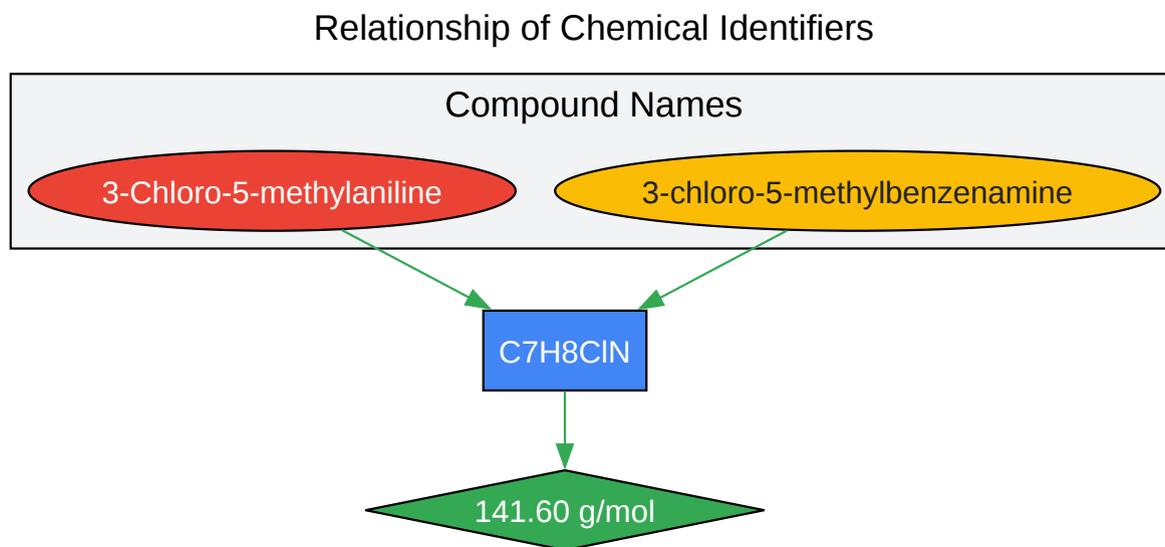


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Synthesis Workflow of **3-Chloro-5-methylaniline**

Logical Relationship of Compound Identifiers

The diagram below illustrates the relationship between the common name, IUPAC name, and the molecular formula of the compound, all leading to its key physical property, the molecular weight.



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Relationship of Chemical Identifiers

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Chloro-5-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314063#3-chloro-5-methylaniline-molecular-weight-and-formula]

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